Application Note: Analysis of Diquat Dichloride by Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name:	*Diquat dichloride*
CAS No.:	*4032-26-2*
Cat. No.:	*B13816985*

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Audience: Researchers, scientists, and drug development professionals.

Core Requirements: This document provides a detailed protocol for the quantitative analysis of **Diquat dichloride** in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS). It includes comprehensive experimental procedures, quantitative data summaries, and visual workflows to guide researchers in replicating the methodology.

Introduction

Diquat is a non-selective contact herbicide widely used in agriculture. Due to its toxicity, developing sensitive and reliable analytical methods for its detection in environmental and biological samples is crucial. **Diquat dichloride**, being a quaternary ammonium salt, is non-volatile and requires a derivatization step to be amenable to Gas Chromatography (GC) analysis. This application note details a robust method involving chemical reduction of Diquat to a volatile derivative, followed by extraction and quantification using GC-MS.

Quantitative Data Summary

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The following tables summarize the quantitative performance of the GC-MS method for Diquat analysis as reported in various studies.

Table 1: Method Detection and Quantification Limits

Analyte	Matrix	LOD (mg/L)	LLOQ (mg/L)	Reference
Diquat	Plasma	0.05	0.1	[1][2][3]
Diquat	Urine	0.05	0.1	[1][2][3]
Diquat	Water	0.0001	-	[4]

LOD: Limit of Detection; LLOQ: Lower Limit of Quantification

Table 2: Linearity and Recovery

Analyte	Matrix	Linearity Range (mg/L)	Correlation Coefficient (r)	Recovery (%)	Reference
Diquat	Plasma & Urine	0.1 - 50	>0.98	-	[2][3]
Diquat	Water	0.0005 - 0.5	0.999	91.28 - 100.34	[4]

Experimental Protocols

This section provides a detailed methodology for the analysis of **Diquat dichloride**.

3.1. Reagents and Materials

- **Diquat dichloride** standard
- Sodium borohydride ($NaBH_4$)
- Nickel chloride ($NiCl_2$) (optional catalyst)

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- Phosphate buffer (pH 8.0)
- Methanol (HPLC grade)
- Deionized water
- C18 Solid-Phase Extraction (SPE) cartridges
- Silanized glassware or plastic test tubes are recommended to prevent adsorption of Diquat.[1]

3.2. Sample Preparation and Derivatization

Due to their high polarity and low volatility, Diquat and Paraquat require derivatization before GC-MS analysis.[5] A common approach is the chemical reduction of the analytes.[1][2][3]

- Buffering: Adjust the pH of the sample (e.g., plasma, urine, or water) to 8.0 using a phosphate buffer. An alkaline medium is favorable for the reduction reaction.[1]
- Reduction: Add sodium borohydride ($NaBH_4$) to the buffered sample to initiate the chemical reduction of Diquat. In some methods for water samples, nickel chloride ($NiCl_2$) is also added as a catalyst.[4] This step converts the non-volatile Diquat cation into a more volatile derivative suitable for GC analysis.[1][2][3]
- Internal Standard: An internal standard, such as Ethyl paraquat (EPQ), may be added to the sample before preparation to improve quantification accuracy.[1][2][3]

3.3. Solid-Phase Extraction (SPE)

- Cartridge Conditioning: Precondition a C18 SPE cartridge with 2 mL of methanol followed by 2 mL of phosphate buffer (pH 8.0).[1]
- Sample Loading: Load the sample solution containing the reduced Diquat onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 2 mL of deionized water to remove interfering substances.[1]

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- Elution: Elute the derivatized Diquat from the cartridge using 2 mL of methanol.[1]
- Concentration: Evaporate the eluate to dryness at room temperature under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in 100 µL of methanol.[1]

3.4. GC-MS Analysis

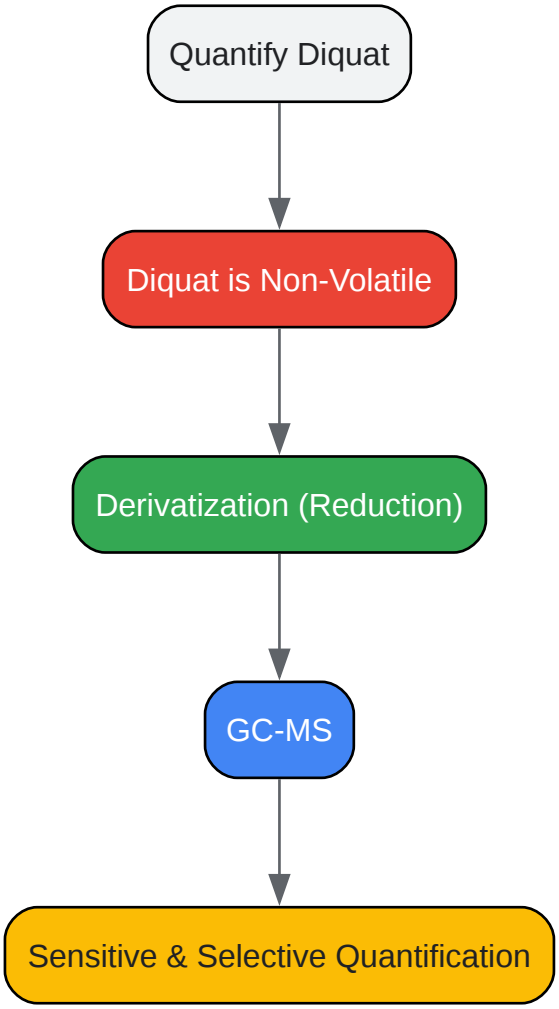
- Injection: Inject 1 µL of the reconstituted sample into the GC-MS system.
- Gas Chromatography (GC) Conditions:
  - Column: Use a suitable capillary column, such as a cross-linked capillary column (e.g., Restek).[4]
  - Temperature Program: An example program starts at 70°C for 2 minutes, ramps up to 280°C at 20°C/min, and holds for 10 minutes.[4]
- Mass Spectrometry (MS) Conditions:
  - Mode: Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.[2][3]
  - Quantification Ions: The primary ion used for the quantification of the Diquat derivative is typically m/z 190, with m/z 108 and 135 used as qualifier ions.[1]

Visualizations

Diagram 1: Experimental Workflow for Diquat Analysis

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References

- 1. teses.usp.br [teses.usp.br]
- 2. Gas chromatographic-mass spectrometric method for the determination of the herbicides paraquat and diquat in plasma and urine samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]

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